

Navigating the Safe Handling of L-740093 in a Research Environment

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Compound of Interest

Compound Name: L-740093

Cat. No.: B1674069

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For researchers, scientists, and drug development professionals, the proper handling of novel chemical compounds is paramount to ensuring laboratory safety and data integrity. **L-740093**, a specific CCK-B receptor antagonist, is a compound designated for research use only and requires careful management in the laboratory.^[1] This guide provides essential safety and logistical information, including operational and disposal plans, to support the safe and effective use of this compound.

Understanding the Compound: Physical and Chemical Properties

While a comprehensive Safety Data Sheet (SDS) with detailed toxicological data for **L-740093** is not publicly available, some fundamental properties have been identified. This information is crucial for proper storage and handling.

Property	Value
Chemical Formula	C26H31N5O2
Molecular Weight	445.57 g/mol
Exact Mass	445.2478
Elemental Analysis	C, 70.09; H, 7.01; N, 15.72; O, 7.18
CAS Number	154967-59-6

Table 1: Physical and Chemical Properties of **L-740093**.^[1]

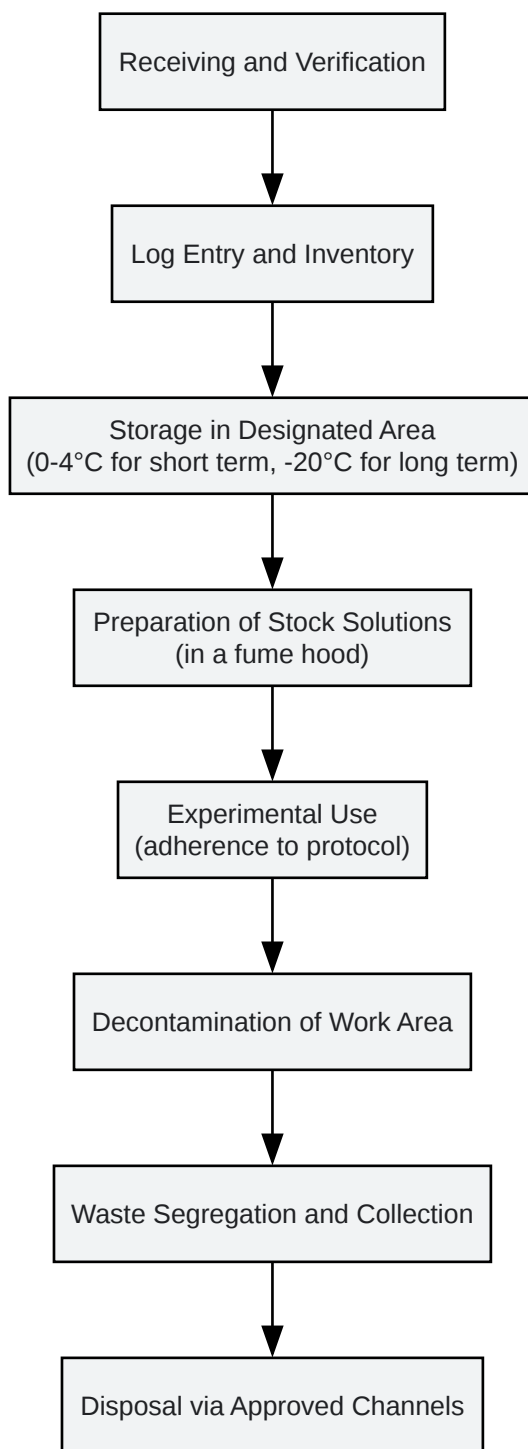
Personal Protective Equipment (PPE): A Non-Negotiable Standard

Due to the absence of specific hazard information, a cautious approach to personal protective equipment is mandatory. The following PPE should be worn at all times when handling **L-740093**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In the absence of data on inhalation toxicity, it is prudent to handle this compound in a well-ventilated area, such as a chemical fume hood.

Operational Plans: From Receipt to Disposal

A structured workflow is critical for the safe handling of research compounds. The following diagram outlines the key steps for managing **L-740093** within a laboratory setting.



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*Workflow for Handling **L-740093***

Storage: **L-740093** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), the

compound should be kept at -20°C.[1]

Emergency Procedures: Preparedness is Key

In the event of an exposure or spill, immediate and appropriate action is crucial.

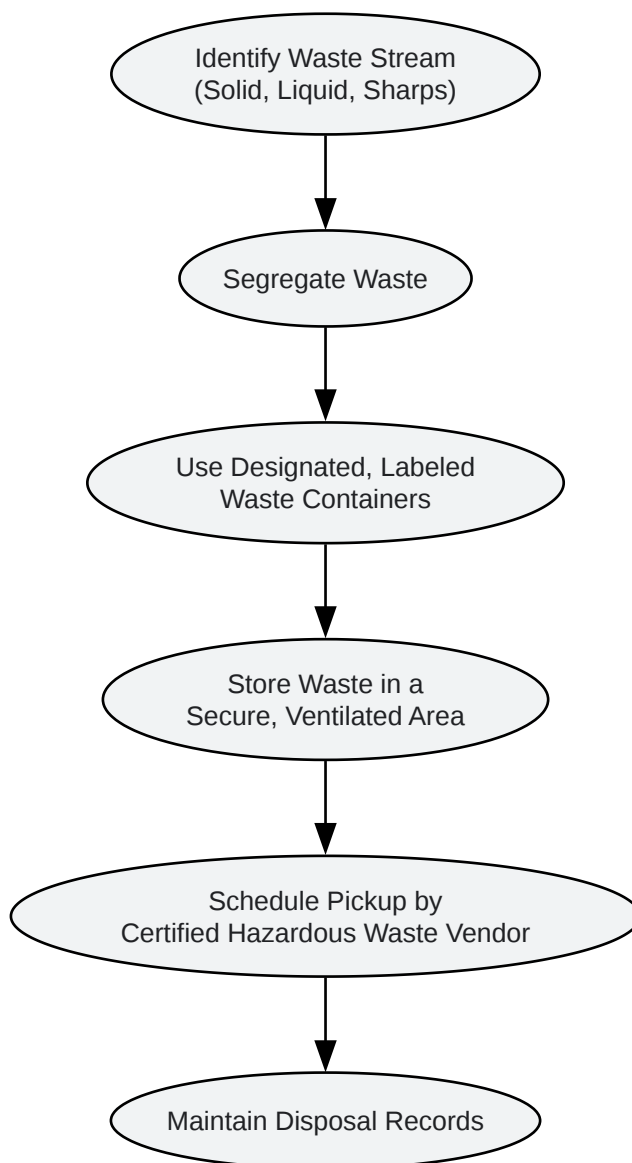
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms appear.

Table 2: First Aid Measures for **L-740093** Exposure.

Spill Response: In the event of a spill, evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan: Responsible Waste Management

All waste materials contaminated with **L-740093**, including unused compound, contaminated labware, and cleaning materials, should be treated as hazardous chemical waste.



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*Disposal Workflow for **L-740093** Contaminated Waste*

Disposal must be conducted in accordance with all applicable federal, state, and local regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

Disclaimer: The information provided here is based on general laboratory safety principles and limited available data for **L-740093**. It is not a substitute for a formal Safety Data Sheet. All laboratory personnel must be trained in safe chemical handling procedures and should consult their institution's safety policies and EHS department for specific guidance.

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References

- 1. medkoo.com [medkoo.com]
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